

2,4-Difluoro-5-nitrophenol CAS number and properties

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Compound of Interest

Compound Name: 2,4-Difluoro-5-nitrophenol

Cat. No.: B174620

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Technical Guide: 2,4-Difluoro-5-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-Difluoro-5-nitrophenol**, a key intermediate in various chemical syntheses. The document details its chemical and physical properties, a validated synthesis protocol, and essential safety and handling information.

Core Properties and Identification

2,4-Difluoro-5-nitrophenol is a fluorinated and nitrated phenolic compound.^[1] Its unique substitution pattern makes it a valuable building block in the development of novel molecules in the pharmaceutical and material science sectors.

Identifier	Value	Source
CAS Number	113512-57-5	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₆ H ₃ F ₂ NO ₃	[2] [3]
Molecular Weight	175.09 g/mol	[2] [7]
IUPAC Name	2,4-difluoro-5-nitrophenol	[3] [5]
Synonyms	2,4-Difluoro-5-nitrobenzenol, 2,4-Difluoro-5- hydroxynitrobenzene	[2] [3]
InChI Key	SMRYCTJAGPDVEH- UHFFFAOYSA-N	[5]
SMILES	OC1=CC(--INVALID-LINK-- =O)=C(F)C=C1F	[2]

Physicochemical and Spectroscopic Data

The compound typically presents as a crystalline powder with limited solubility in water but good solubility in organic solvents and basic aqueous solutions.[\[1\]](#)[\[4\]](#)

Property	Value	Source
Appearance	Cream to yellow or white to off-white crystalline powder	[1][5]
Melting Point	110-120 °C	[1][5]
Purity	≥95% to ≥97.5% (GC)	[2][5]
Topological Polar Surface Area (TPSA)	63.37 Å²	[2]
LogP	1.5786	[2]
Hydrogen Bond Acceptors	3	[2]
Hydrogen Bond Donors	1	[2]
Rotatable Bonds	1	[2]

Spectroscopic Data:[4]

- ¹H NMR (400 MHz, acetone-d₆): δ 9.59 (s, 1H), 7.78 (t, J=7.2 Hz, 1H), 7.45 (t, J=10.4 Hz, 1H)
- Mass Spectrometry (ESI): m/z: 176.0 (M+H⁺)

Synthesis Protocol

The following is a detailed experimental protocol for the synthesis of **2,4-Difluoro-5-nitrophenol**.^[4]

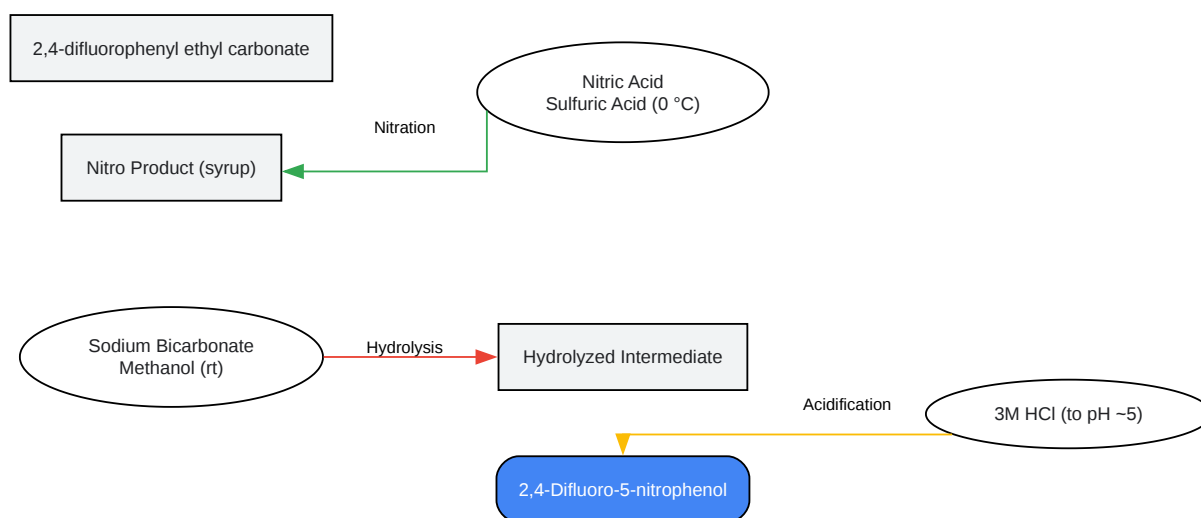
Step 1: Nitration of 2,4-difluorophenyl ethyl carbonate

- Reaction Setup:** A solution of sulfuric acid (10 mL) is cooled to 0 °C.
- Addition of Starting Material:** 2,4-difluorophenyl ethyl carbonate (3.1 g, 16 mmol) is added to the cooled sulfuric acid.
- Nitration:** Nitric acid (0.78 ml, 19 mmol) is slowly added while maintaining the reaction temperature at approximately 0 °C.

- **Reaction Time:** The reaction is allowed to proceed for 15 minutes.
- **Quenching and Extraction:** The reaction is terminated by the addition of ice-cold water (70 mL). The product is then extracted with ethyl acetate (2 x 50 mL).
- **Work-up:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated to yield the nitro product as a thick syrup.

Step 2: Hydrolysis to 2,4-Difluoro-5-nitrophenol

- **Reaction Setup:** The nitro product from the previous step is dissolved in methanol (20 mL).
- **Base Addition:** Solid sodium bicarbonate (4.0 g, 47 mmol) is added, and the mixture is stirred for 16 hours at room temperature.
- **Filtration and Concentration:** Upon completion of the reaction, the mixture is filtered, and the filtrate is concentrated.
- **Acidification and Extraction:** The resulting solid is dissolved in water (20 ml) and acidified with 3M HCl solution to a pH of ~5. The final product is extracted with dichloromethane (3 x 25 mL).
- **Final Work-up:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated to yield **2,4-Difluoro-5-nitrophenol**.



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Caption: Synthesis workflow for **2,4-Difluoro-5-nitrophenol**.

Applications

2,4-Difluoro-5-nitrophenol is a versatile compound with applications in both pharmaceutical research and materials science.

- **Pharmaceutical Research:** It serves as a lead structure for the development of antimicrobial agents. The electron-withdrawing effects of the difluoro substitution can enhance binding to microbial targets, while the nitro group has the potential to generate bioactive nitric oxide.^[1]
- **Materials Science:** This compound is utilized in the creation of functional organic materials with customized electronic properties. Its fluorinated aromatic core and nitro group are influential in tailoring the electronic characteristics of derived materials, which are useful in optoelectronic applications such as organic light-emitting diodes (OLEDs).^[1]
- **Supramolecular Chemistry:** The phenolic hydroxyl group facilitates the formation of coordination complexes with metal ions, opening up applications in supramolecular

chemistry and catalysis.[1]

Safety and Handling

Appropriate safety precautions should be taken when handling **2,4-Difluoro-5-nitrophenol**.

Based on safety data for similar compounds, the following are recommended:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8][9]
- Ventilation: Use only in a well-ventilated area or outdoors.[8][9]
- Handling: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Avoid breathing in dust, fumes, gas, mist, vapors, or spray. [8][9]
- Storage: Store in a well-ventilated place and keep the container tightly closed. Store in a locked-up location.[8]
- In case of exposure:
 - Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position. Call a poison center or doctor if you feel unwell.[8]
 - Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[8]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[8]
 - Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse your mouth. [8]

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